Application Notes & Protocols: Formulation of IR3535 in Combination with Sunscreens

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Compound of Interest

Compound Name:	*Ethyl butylacetylaminopropionate*
CAS No.:	*52304-36-6*
Cat. No.:	*B1671960*

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Introduction

The demand for multi-functional personal care products has driven the development of formulations combining insect repellency and sun protection. **Ethyl Butylacetylaminopropionate**, widely known as IR3535®, is a synthetic biopesticide lauded for its excellent safety profile and broad efficacy against various insects.[1][2][3] Combining it with sunscreen actives, however, presents a significant formulation challenge. Recent studies have revealed that the concurrent application of IR3535 and certain sunscreens can impair UV protection.[4][5][6][7][8]

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals. It outlines the core challenges, strategic formulation approaches, and detailed protocols for developing stable and efficacious sunscreen products containing IR3535. The focus is on maintaining the integrity of the Sun Protection Factor (SPF) while ensuring prolonged repellent efficacy.

Core Scientific Challenges:

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- Reduced SPF Efficacy: The primary obstacle is the observed reduction in UV protection when IR3535 is combined with common UV filters.[4][5][6][7][8] The mechanism is not fully elucidated but may involve interactions that alter the physical film-forming properties of the sunscreen or direct chemical interactions that compromise the photostability of the UV filters.

- Photostability of UV Filters: Certain highly effective UVA filters, like Avobenzone, are notoriously photounstable and can be further destabilized by other formulation components.[9][10][11] Their interaction with a nucleophilic compound like IR3535 must be carefully managed.

- Emulsion Stability: Integrating a high concentration of an active ingredient like IR3535 (typically 10-20%) into a complex emulsion system containing multiple UV filters, emollients, and polymers is a significant rheological and stability challenge.[12]

- Regulatory Complexity: Products combining insect repellents and sunscreens are jointly regulated by different bodies in many regions, such as the Environmental Protection Agency (EPA) and the Food and Drug Administration (FDA) in the United States.[13][14][15] This creates complex labeling and compliance requirements, with the FDA tentatively concluding that conflicting labeling rules prevent these combination products from being considered Generally Recognized as Safe and Effective (GRASE).[16][17]

Component Profile & Interaction Analysis

A successful formulation is built upon a deep understanding of its individual components.

IR3535® (Ethyl Butylacetylaminopropionate)

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Property	Value / Characteristic	Source
Chemical Nature	Amino acid derivative	[18]
Typical Use Level	10% - 20% w/w	[19][20]
Key Advantages	Favorable safety/toxicological profile, non-oily feel, lack of strong odor	[18][19]
Formulation pH	Ideal stability between pH 6.0 - 6.5	[18]
Solubility	Soluble in alcohols and cosmetic esters; low water solubility	[21]

Sunscreen UV Filters

The choice of UV filter is critical. Filters should be selected based on their inherent stability, regulatory approval, and compatibility with IR3535.

UV Filter Class	Examples	Key Formulation Considerations
Organic (Chemical)	Avobenzone, Octocrylene, Octinoxate, Homosalate	Avobenzone: Prone to photodegradation; requires photostabilizers (e.g., Octocrylene) or quenchers.[10] [22] Its interaction with IR3535 is a primary concern.
Inorganic (Physical)	Zinc Oxide (ZnO), Titanium Dioxide (TiO2)	Micronized/Nano grades: Offer broad-spectrum protection. Can be challenging to disperse for aesthetic appeal. May offer a more stable matrix for IR3535 compared to some organic filters.

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Known Interactions & Performance Impacts

Recent ex vivo studies on human skin biopsies have demonstrated that applying a repellent with 35% IR3535 after applying a sunscreen containing filters like avobenzone results in a significant decrease in UV protection.[4] This suggests the repellent alters the efficacy of the UV filters.[4] While the sunscreen does not appear to reduce the efficacy of the insect repellent itself, the primary goal of maintaining SPF is compromised.[23][24][25]

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} caption [label="Fig 1: Potential negative interaction pathway between IR3535 and UV filters.", shape=plaintext, fontsize=9];

Formulation Development Strategies

To mitigate the negative interactions, several advanced formulation strategies can be employed. The goal is to physically or chemically isolate the IR3535 from the UV filters or to create a more robust formulaic chassis.

Strategy 1: Microencapsulation of IR3535

This is the most promising approach. By encapsulating IR3535 in a polymeric shell, its direct interaction with UV filters can be minimized, and its release can be controlled over time.[18][21]

Workflow for Encapsulation Strategy:

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Strategy 2: High-Integrity Film Formers

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Using robust, water-resistant film-forming polymers can create a more durable sunscreen film on the skin. This may physically separate the subsequently applied repellent or better lock the UV filters within the emulsion matrix, making them less susceptible to disruption.

Strategy 3: Focus on Inorganic Filters

Formulations based exclusively on micronized Zinc Oxide and/or Titanium Dioxide may be less susceptible to the chemical interactions that plague organic filters like Avobenzone. The challenge here shifts to achieving aesthetic appeal and preventing agglomeration of the inorganic particles.

Protocols

Protocol: Base Oil-in-Water (O/W) Cream Formulation

This protocol details the creation of a stable O/W cream base designed to accept an active ingredient like encapsulated IR3535 in the final phase.

Equipment:

- Homogenizer (Rotor-Stator)
- Two temperature-controlled beakers
- Propeller mixer
- pH meter

Ingredients:

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Phase	Ingredient (INCI Name)	Function	% (w/w)
A (Water Phase)	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.00	
Xanthan Gum	Thickener	0.30	
Disodium EDTA	Chelating Agent	0.10	
B (Oil Phase)	Caprylic/Capric Triglyceride	Emollient	8.00
Cetyl Alcohol	Thickener	2.50	
Glyceryl Stearate & PEG-100 Stearate	Emulsifier	4.00	
Selected UV Filters (e.g., Octocrylene)	Active	As required	
Dimethicone	Film Former	1.50	
C (Cool-Down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
Encapsulated IR3535 Slurry	Active	Target 20% IR3535	
Sodium Hydroxide / Citric Acid	pH Adjuster	q.s.	

Procedure:

- Phase A: In the main beaker, combine Deionized Water, Glycerin, and Disodium EDTA. Begin propeller mixing. Slowly sprinkle in Xanthan Gum and mix until fully hydrated. Heat to 75-80°C.
- Phase B: In a separate beaker, combine all oil-phase ingredients. Heat to 75-80°C while mixing until all solids are melted and the phase is uniform.

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- Emulsification: Slowly add Phase B to Phase A under high-speed homogenization. Mix for 5-10 minutes until a uniform, white emulsion is formed.
- Cooling: Switch to propeller mixing and begin to cool the emulsion.
- Phase C: When the emulsion temperature is below 40°C, add the preservative system and the encapsulated IR3535 slurry. Mix until uniform.
- Finalization: Check the pH and adjust to 6.0-6.5 using Sodium Hydroxide or Citric Acid solution. Continue mixing until the product reaches room temperature.

Protocol: Stability Testing

Stability is paramount for ensuring product safety and efficacy throughout its shelf life.

Procedure:

- Package the final formulation in its intended commercial packaging.
- Place samples under the following conditions for a period of 3 months:
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
  - Room Temperature: 25°C ± 2°C / 60% RH ± 5% RH
  - Refrigerated: 5°C ± 3°C
  - Freeze-Thaw Cycling: 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C.
- At 1, 2, and 3-month intervals, evaluate the samples for the following parameters:
  - Physical: Color, odor, appearance, viscosity, pH, and phase separation.
  - Chemical: Assay of IR3535 and key UV filters via HPLC to check for degradation.
  - Microbiological: Test for microbial contamination.

Protocol: Efficacy Evaluation

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Both SPF and repellent efficacy must be confirmed in the final combined formulation.

- In Vitro SPF Testing:
  - Use a UV transmittance analyzer (e.g., Labsphere UV-2000S).
  - Apply a uniform film (e.g., 1.0 mg/cm²) of the formulation onto a PMMA plate.
  - Measure the UV transmittance through the substrate before and after a controlled dose of UV radiation to assess photostability and calculate the SPF and UVA-PF values.
- Repellency Efficacy Testing (Arm-in-Cage Method):
  - This test should be conducted according to established guidelines, such as the EPA's OPPTS 810.3700.[26]
  - Procedure: A defined area of a human volunteer's forearm is treated with the formulation.
  - The treated arm is inserted into a cage containing a known population of host-seeking mosquitoes (e.g., Aedes aegypti).
  - The time until the first confirmed bite (Complete Protection Time - CPT) is recorded.[20][26]
  - The test is repeated at intervals to determine the total duration of protection.

Conclusion

Formulating a combined IR3535 and sunscreen product is a complex but achievable task that requires a scientifically rigorous approach. Recent evidence strongly indicates a negative interaction that reduces SPF, making naive combinations of these actives untenable.[4][5] The most viable path forward involves advanced formulation strategies, with the microencapsulation of IR3535 being the leading candidate to physically isolate the actives and preserve the efficacy of both the sunscreen and the repellent.[18][19] Any developed formulation must undergo a stringent battery of tests—including stability, in vitro SPF, and in vivo repellency assays—to validate its performance and ensure it meets the complex regulatory standards governing this product category.[13][14][26]

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